

Application Notes & Protocols: Sol-Gel Synthesis of Dicalcium Phosphate Nanoparticles

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Compound of Interest

Compound Name: Dicalcium;phosphate

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Audience: Researchers, scientists, and drug development professionals.

Introduction: Dicalcium phosphate (DCP), with the chemical formula CaHPO_4 , is a crucial biomaterial due to its excellent biocompatibility, biodegradability, and osteoconductivity.[1][2] When synthesized at the nanoscale, these particles exhibit enhanced bioactivity and a high surface-area-to-volume ratio, making them ideal candidates for various biomedical applications, including drug delivery and bone tissue engineering.[1][3] The sol-gel method is a versatile wet-chemical technique for producing high-purity, homogenous nanoparticles at mild temperatures.[4][5][6] This process involves the transition of a system from a liquid "sol" into a solid "gel" phase.[5] These application notes provide detailed protocols for the synthesis and characterization of dicalcium phosphate nanoparticles (DCP-NPs) via the sol-gel method, summarize key quantitative data, and discuss their primary applications.

Experimental Protocols

Protocol 1: Sol-Gel Synthesis of Dicalcium Phosphate Nanoparticles (DCP-NPs)

This protocol details the synthesis of DCP-NPs using calcium carbonate and phosphoric acid as precursors, adapted from established sol-gel methodologies.[4][6] The procedure can be performed using either deionized water or ethanol as the solvent, which influences the final particle size.[4][6]

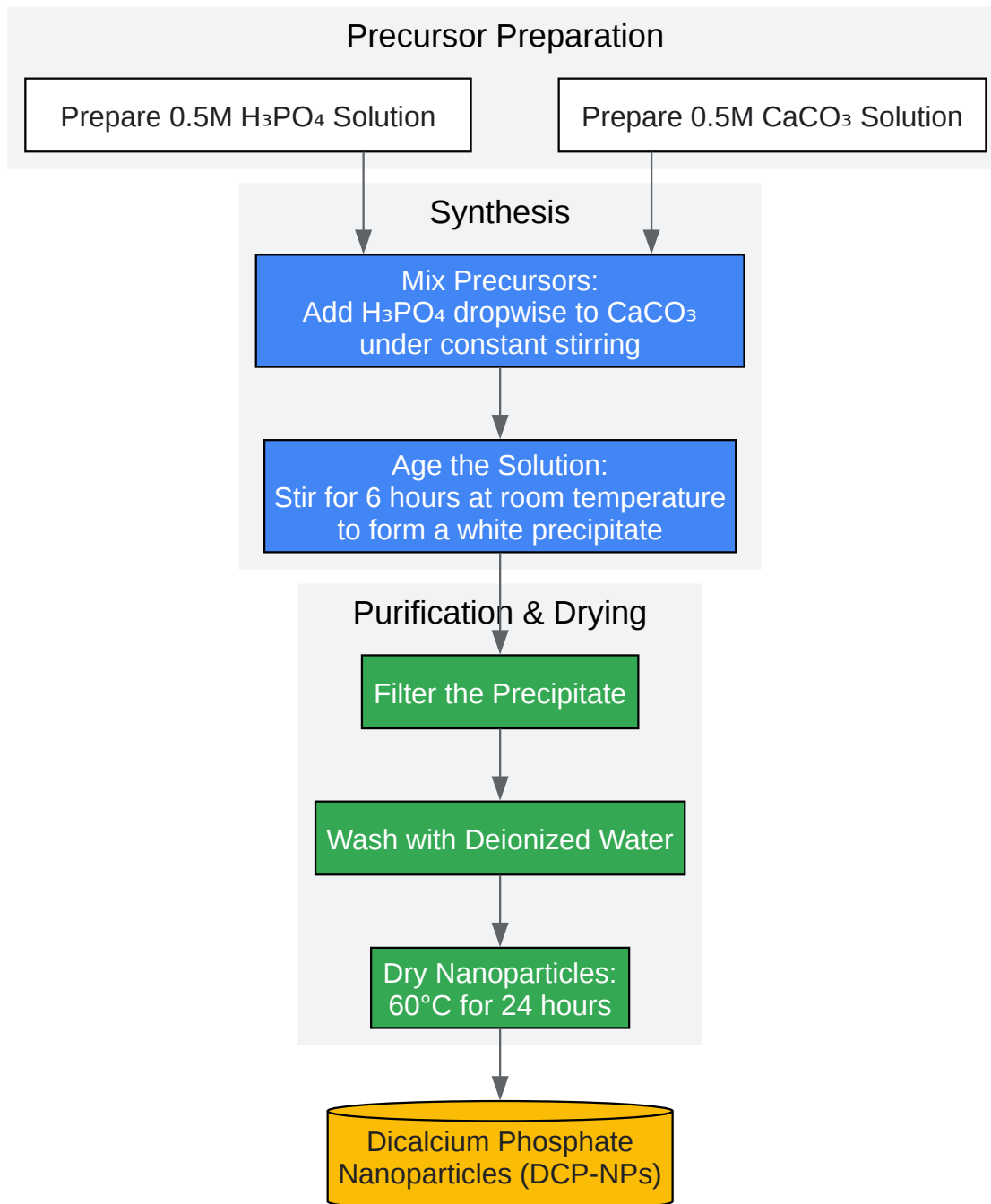
1.1 Materials & Equipment:

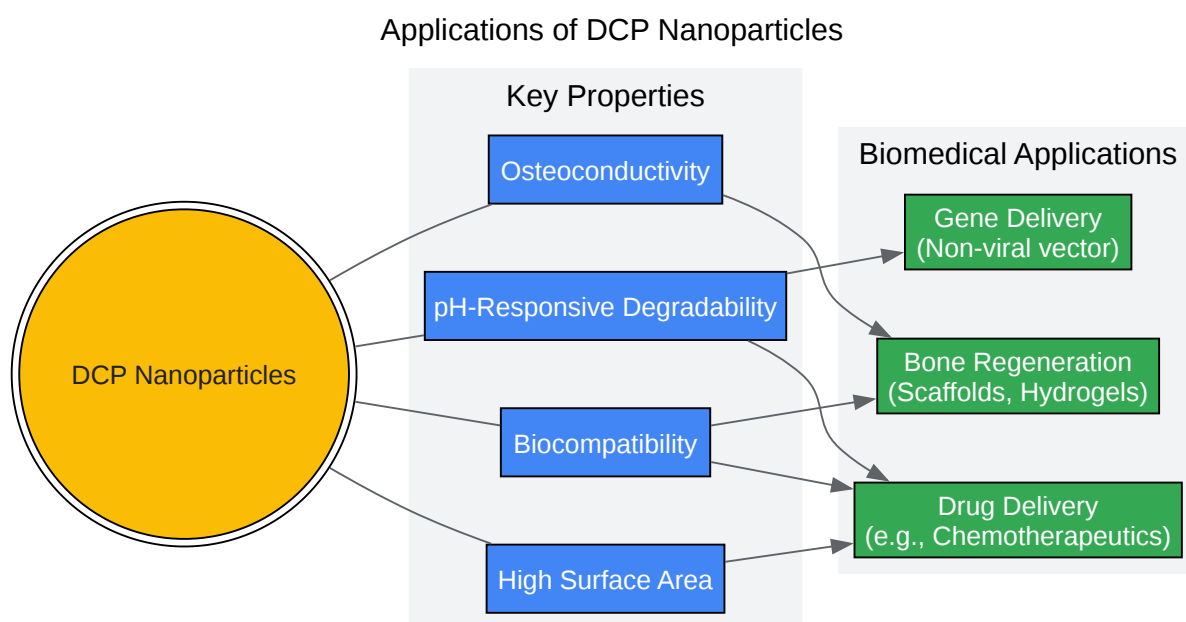
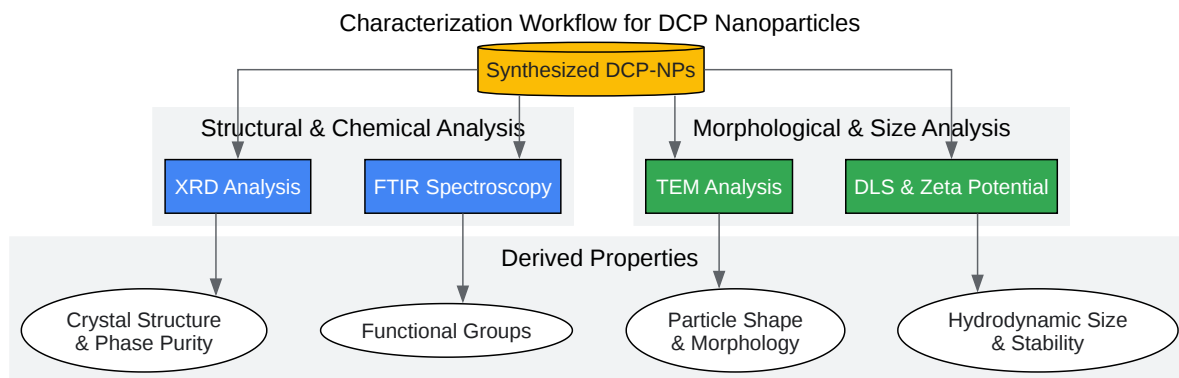
- Precursors: Calcium Carbonate (CaCO_3) and Phosphoric Acid (H_3PO_4).
- Solvents: Deionized water or Ethanol.
- Equipment: Magnetic stirrer, beakers, pipettes, Whatman® Grade 42 filter paper, drying oven.

1.2 Synthesis Procedure:

- Prepare 0.5M solutions of both phosphoric acid (H_3PO_4) and calcium carbonate (CaCO_3) using either deionized water or ethanol as the solvent.
- Place the 0.5M CaCO_3 solution in a beaker on a magnetic stirrer and begin stirring.
- Add the 0.5M H_3PO_4 solution dropwise to the CaCO_3 solution while maintaining continuous stirring. The target Ca/P molar ratio should be 1.[\[4\]](#)
- After the complete addition of the H_3PO_4 solution, continue stirring the mixture for an additional six hours at room temperature. A white precipitate will form and settle.[\[4\]](#)
- Separate the white precipitate (DCP nanoparticles) from the solution by filtration using Whatman® Grade 42 filter paper.[\[4\]](#)
- Wash the collected precipitate repeatedly with deionized water to eliminate any impurities.[\[4\]](#)
- Dry the purified DCP nanoparticles in a drying oven at 60°C for 24 hours.[\[4\]](#)

Workflow for Sol-Gel Synthesis of DCP Nanoparticles





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